

physical and chemical properties of 1-Methyleneindane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Methyleneindane

Cat. No.: B3023091

[Get Quote](#)

An In-depth Technical Guide to 1-Methyleneindane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Methyleneindane**, also known as 1-methylidene-2,3-dihydro-1H-indene. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis who require detailed information on this compound.

Physical and Chemical Properties

1-Methyleneindane (CAS No. 1194-56-5) is a bicyclic aromatic hydrocarbon. It is characterized by an indane skeleton with an exocyclic double bond at the 1-position. At room temperature, it is a colorless to pale yellow liquid with a distinct aromatic odor.^[1] It is moderately volatile and soluble in common organic solvents, while its solubility in water is limited.^[1]

Table 1: Physical and Chemical Properties of **1-Methyleneindane**

Property	Value	Source
CAS Number	1194-56-5	[1][2]
Molecular Formula	C ₁₀ H ₁₀	[1][2]
Molecular Weight	130.19 g/mol	[2]
Density	0.98 g/cm ³	[2]
Boiling Point	208.6 °C at 760 mmHg	[2]
Flash Point	72.7 °C	[2]
Refractive Index	1.563	[2]
LogP	2.646	[2]
Vapor Pressure	0.306 mmHg at 25°C	[2]

Spectroscopic Data

While a complete set of spectroscopic data is not readily available in the reviewed literature, some experimental data has been reported.

¹H NMR (CDCl₃, 300 MHz): δ 7.54-7.45 (m, 1H), 7.31-7.19 (m, 3H), 5.45 (t, J= 2.5 Hz, 1H), 5.04 (t, J= 2.2 Hz, 1H), 3.02 (t, J= 7.5 Hz, 2H), 2.85 (t, J= 7.5 Hz, 2H).[3]

Note: The provided NMR data is from a study where **1-Methyleneindane** was synthesized and characterized. Further analysis would be required for complete spectral assignment.

Chemical Reactivity and Stability

1-Methyleneindane's reactivity is primarily dictated by the exocyclic double bond, which is in conjugation with the benzene ring. This structural feature makes it susceptible to:

- **Electrophilic Addition Reactions:** The double bond can be readily attacked by electrophiles. For instance, it can undergo halogenation, hydrohalogenation, and hydration reactions.
- **Polymerization:** Under certain conditions, such as in the presence of acid catalysts or radical initiators, **1-Methyleneindane** can undergo polymerization.[1]

- Hydrogenation: The exocyclic double bond can be reduced to a methyl group through catalytic hydrogenation, yielding 1-methylindane.
- Cycloaddition Reactions: The double bond can participate in cycloaddition reactions, such as Diels-Alder reactions, with suitable dienes.

The compound is relatively stable under standard conditions but should be stored away from strong oxidizing agents and sources of ignition.

Below is a diagram illustrating the potential reactivity of **1-Methyleneindane**.

Caption: Potential reaction pathways of **1-Methyleneindane**.

Experimental Protocols

A common and effective method for the synthesis of **1-Methyleneindane** is the Wittig reaction, starting from 1-indanone. This reaction involves the formation of a phosphonium ylide which then reacts with the ketone to form the desired alkene.

General Protocol for the Synthesis of **1-Methyleneindane** via Wittig Reaction:

Materials:

- Methyltriphenylphosphonium bromide
- Strong base (e.g., n-butyllithium, sodium hydride, or potassium tert-butoxide)
- Anhydrous solvent (e.g., tetrahydrofuran (THF), diethyl ether)
- 1-Indanone
- Quenching agent (e.g., saturated aqueous ammonium chloride)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

Procedure:

- **Ylide Formation:** In a flame-dried, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend methyltriphenylphosphonium bromide in anhydrous THF. Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of a strong base (e.g., n-butyllithium in hexanes) to the suspension with stirring. The formation of the ylide is indicated by the appearance of a characteristic color (often orange or deep yellow). Allow the mixture to stir at 0 °C for 1-2 hours.
- **Reaction with 1-Indanone:** Dissolve 1-indanone in a minimal amount of anhydrous THF and add it dropwise to the ylide solution at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or until TLC analysis indicates the consumption of the starting material.
- **Work-up:** Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether).
- Combine the organic extracts and wash with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄), filter, and concentrate the solvent under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a non-polar eluent (e.g., hexanes or a mixture of hexanes and ethyl acetate) to yield pure **1-Methyleneindane**.

Below is a diagram illustrating the experimental workflow for the synthesis of **1-Methyleneindane**.

Caption: Experimental workflow for the synthesis of **1-Methyleneindane**.

Applications in Research and Development

1-Methyleneindane serves as a versatile intermediate in organic synthesis. Its potential applications include:

- **Building Block for Complex Molecules:** The reactive double bond allows for further functionalization, making it a useful starting material for the synthesis of more complex indane derivatives, which are scaffolds found in various biologically active molecules.
- **Polymer Science:** Its ability to polymerize makes it a candidate for the development of novel polymers with specific thermal and optical properties.
- **Mechanistic Studies:** As noted, it has been synthesized to study the mechanistic aspects of certain chemical reactions, such as those involving peroxides in Wittig-type transformations.
[1]

This technical guide provides a summary of the currently available information on **1-Methyleneindane**. Researchers and drug development professionals are encouraged to consult the primary literature for more detailed information and to exercise appropriate safety precautions when handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. 1-Methyleneindane | CAS#:1194-56-5 | Chemsrcc [chemsrc.com]
- 3. dspace.mit.edu [dspace.mit.edu]
- To cite this document: BenchChem. [physical and chemical properties of 1-Methyleneindane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3023091#physical-and-chemical-properties-of-1-methyleneindane\]](https://www.benchchem.com/product/b3023091#physical-and-chemical-properties-of-1-methyleneindane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com